Technical Support Center: 7-(Benzyloxy)-6-methoxyquinolin-4-ol Solubility Guide

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Compound of Interest	
Compound Name:	*7-(Benzyloxy)-6-methoxyquinolin-4-ol*
CAS No.:	*205448-29-9*
Cat. No.:	*B3022049*

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Welcome to the technical support center for **7-(Benzyloxy)-6-methoxyquinolin-4-ol**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical guidance and address common challenges encountered during the experimental use of this compound, with a specific focus on its solubility characteristics. As direct, experimentally-determined solubility data for this specific molecule is not widely published, this guide provides a framework for predictive analysis and systematic experimental determination.

Frequently Asked Questions (FAQs)

Q1: What are the known chemical properties of **7-(Benzyloxy)-6-methoxyquinolin-4-ol**?

7-(Benzyloxy)-6-methoxyquinolin-4-ol is a quinoline derivative. Key identifiers and properties are summarized below.

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Property	Value	Source
CAS Number	849217-23-8	[1]
Molecular Formula	C17H15NO3	[1]
Molecular Weight	281.31 g/mol	[1]
Appearance	Solid (predicted)	[1]

Q2: What is the expected solubility of **7-(Benzyloxy)-6-methoxyquinolin-4-ol** in DMSO and other common solvents?

While specific quantitative data for **7-(Benzyloxy)-6-methoxyquinolin-4-ol** is not readily available, we can make some predictions based on its structure and the properties of related compounds. The quinoline core, coupled with the benzyloxy and methoxy groups, suggests a predominantly hydrophobic character.[2]

- DMSO (Dimethyl Sulfoxide): DMSO is a powerful, polar aprotic solvent known for its ability to dissolve a wide array of organic compounds, including both polar and non-polar substances.[3][4] It is highly probable that **7-(Benzyloxy)-6-methoxyquinolin-4-ol** will exhibit good solubility in DMSO, making it an excellent choice for preparing high-concentration stock solutions.

- Other Organic Solvents: Based on the general solubility of quinoline and its derivatives, this compound is expected to be soluble in many common organic solvents such as DMF (Dimethylformamide), and potentially alcohols like ethanol, though likely to a lesser extent than in DMSO.[2][5]

- Aqueous Solutions: The molecule's significant hydrophobic surface area suggests that it will have very low solubility in aqueous buffers like PBS (Phosphate-Buffered Saline).[6]

Q3: How should I prepare a stock solution of **7-(Benzyloxy)-6-methoxyquinolin-4-ol**?

Given its predicted solubility profile, DMSO is the recommended solvent for preparing a stock solution. Here is a general protocol:

- Weighing the Compound: Accurately weigh the desired amount of the solid compound.

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- Adding the Solvent: Add the calculated volume of high-purity, anhydrous DMSO to achieve the target concentration.
- Facilitating Dissolution: To ensure complete dissolution, it is recommended to vortex the solution and, if necessary, use a sonication bath. Gentle warming (e.g., to 37°C) can also be employed, but care should be taken to avoid degradation.
- Storage: Store the stock solution at -20°C or -80°C to ensure stability. It's advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.

For more detailed instructions, refer to the Experimental Protocols section.

Troubleshooting Guide

This section addresses common issues that may arise when working with **7-(Benzyloxy)-6-methoxyquinolin-4-ol**, particularly concerning its solubility.

Issue 1: The compound is not fully dissolving in DMSO.

- Causality: While expected to be soluble, high concentrations may exceed the solubility limit. The purity of the compound and the quality of the DMSO can also be factors.
- Troubleshooting Steps:
  - Increase Mixing: Continue to vortex or sonicate the solution for a longer period.
  - Gentle Warming: Warm the solution in a water bath at a temperature not exceeding 40°C.
  - Reduce Concentration: If the compound still does not dissolve, it is likely that you have exceeded its solubility limit in DMSO. Prepare a new solution at a lower concentration.
  - Check Solvent Quality: Ensure that the DMSO is anhydrous and of high purity. Water content can reduce the solubilizing power of DMSO for certain compounds.

Issue 2: The compound precipitates when the DMSO stock is diluted into an aqueous buffer.

- Causality: This is a common issue for hydrophobic compounds. The large polarity difference between DMSO and the aqueous buffer can cause the compound to crash out of solution.[6]

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- Troubleshooting Steps:
  - Lower the Final Concentration: The most straightforward solution is to use a more diluted final concentration in your assay.
  - Optimize Dilution Protocol: Add the DMSO stock solution to the aqueous buffer dropwise while vortexing to ensure rapid mixing and minimize localized high concentrations of the compound.
  - Use a Surfactant: The inclusion of a small amount of a biocompatible surfactant, such as Tween® 80 or Pluronic® F-68, in the aqueous buffer can help to maintain the compound's solubility.
  - Consider a Co-solvent: In some cases, using an intermediate solvent for dilution or having a small percentage of an organic co-solvent (like ethanol) in the final aqueous medium can improve solubility. However, the compatibility of any co-solvent with the biological assay must be verified.[7]

Experimental Protocols

Protocol 1: Determination of Kinetic Solubility in Aqueous Buffer

This protocol provides a method to determine the kinetic solubility of **7-(Benzyloxy)-6-methoxyquinolin-4-ol** in a buffer of choice, which is crucial for designing in vitro assays.[4][8]

Materials:

- **7-(Benzyloxy)-6-methoxyquinolin-4-ol**
- Anhydrous DMSO
- Aqueous buffer (e.g., PBS, pH 7.4)
- 96-well microplate (UV-transparent)
- Plate reader with UV-Vis capabilities

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- Multichannel pipette

Procedure:

- Prepare a High-Concentration Stock Solution: Prepare a 10 mM stock solution of the compound in DMSO.
- Serial Dilution in DMSO: In a 96-well plate, perform a serial dilution of the stock solution in DMSO to create a range of concentrations (e.g., 10 mM, 5 mM, 2.5 mM, etc.).
- Dilution into Aqueous Buffer: Add a small, fixed volume of each DMSO concentration (e.g., 2 µL) to a corresponding well on a new 96-well plate pre-filled with a larger volume of the aqueous buffer (e.g., 198 µL). This will result in a consistent final DMSO concentration across all wells.
- Incubation: Seal the plate and incubate at room temperature for a set period (e.g., 2 hours) with gentle shaking.
- Measurement: Measure the absorbance of each well at a wavelength where the compound absorbs. The point at which the absorbance plateaus or becomes non-linear with increasing concentration is indicative of the kinetic solubility limit.

Protocol 2: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **7-(Benzyloxy)-6-methoxyquinolin-4-ol** (MW: 281.31 g/mol)
- Anhydrous DMSO
- Analytical balance
- Vortex mixer
- Sonicator bath
- Calibrated pipettes

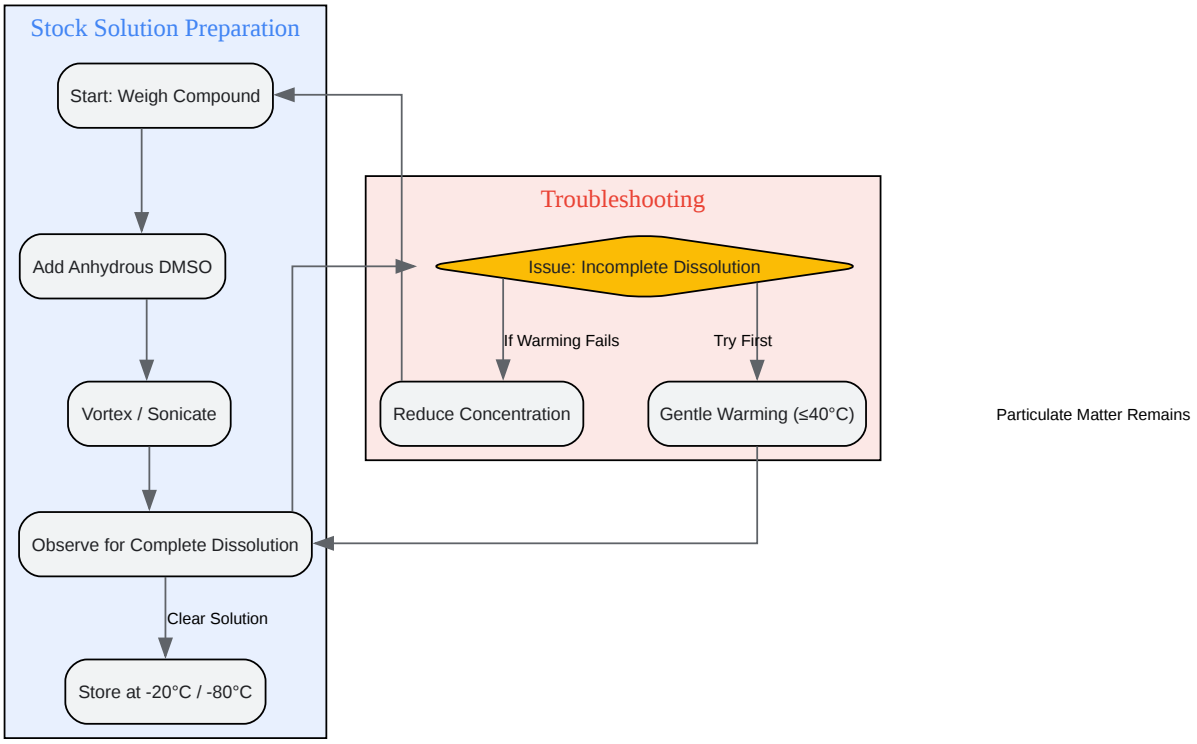
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Procedure:

- Calculation: To prepare 1 mL of a 10 mM stock solution, you will need:
  - Mass = 10 mmol/L * 1 L/1000 mL * 281.31 g/mol * 1000 mg/g = 2.81 mg
- Weighing: Carefully weigh out 2.81 mg of **7-(Benzyloxy)-6-methoxyquinolin-4-ol**.
- Dissolution: Add the weighed compound to a suitable vial. Using a calibrated pipette, add 1 mL of anhydrous DMSO.
- Mixing: Vortex the vial for 1-2 minutes. If any solid particles remain, place the vial in a sonicator bath for 5-10 minutes.
- Visual Inspection: Visually inspect the solution to ensure that all solid has dissolved and the solution is clear.
- Storage: Store the stock solution in appropriately labeled, sealed vials at -20°C or -80°C.

Visualizations

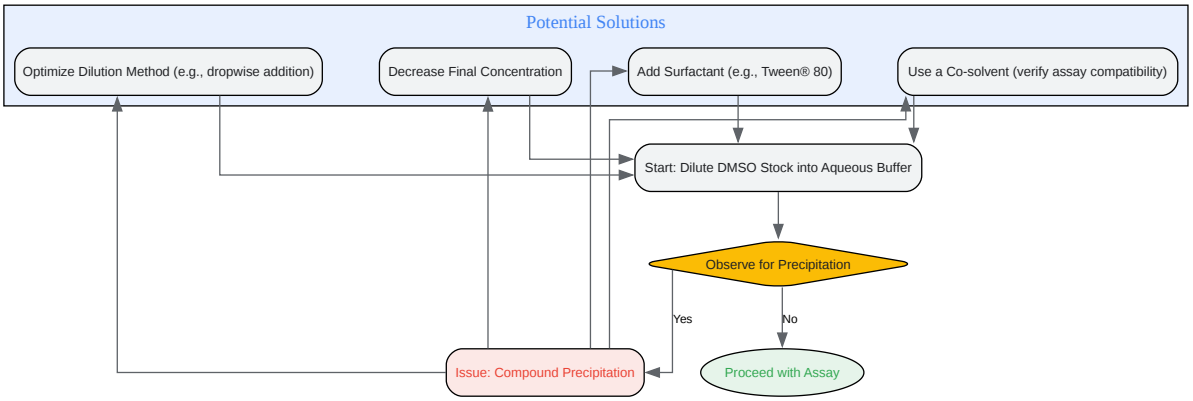
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Caption: Workflow for preparing and troubleshooting a DMSO stock solution.

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Caption: Decision tree for addressing precipitation upon aqueous dilution.

References

- Reddit. (2022). How to tackle compound solubility issue. Retrieved from [Link]
- PubChem. (n.d.). Quinoline. Retrieved from [Link]
- AxisPharm. (n.d.). Kinetic Solubility Assays Protocol. Retrieved from [Link]
- BioDuro. (n.d.). ADME Solubility Assay. Retrieved from [Link]
- Gaylord Chemical. (2007). Dimethyl Sulfoxide (DMSO) Solubility Data. Retrieved from [Link]
- Singhvi, G., et al. (2012). Design of a Modified Kinetic Solubility Determination Method at Laboratory Level for Early Drug Discovery. Asian Journal of Chemistry.

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- ResearchGate. (2011). STRATEGIES FOR SOLUBILITY ENHANCEMENT OF POORLY SOLUBLE DRUGS. Retrieved from [Link]

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Sources

- 1. Hansen solubility parameter - Wikipedia [en.wikipedia.org]
- 2. Predicting Drug Solubility Using Different Machine Learning Methods - Linear Regression Model with Extracted Chemical Features vs Graph Convolutional Neural Network [arxiv.org]
- 3. youtube.com [youtube.com]
- 4. ADME Solubility Assay-BioDuro-Global CRDMO, Rooted in Science [bioduro.com]
- 5. youtube.com [youtube.com]
- 6. kinampark.com [kinampark.com]
- 7. globalresearchonline.net [globalresearchonline.net]
- 8. Kinetic Solubility Assays Protocol | AxisPharm [axispharm.com]
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